Synthesis and Process Validation of 1-(2-Ethylhexyl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*1-(2-Ethylhexyl)-1H-pyrazol-4-amine*
CAS No.:	*1240580-12-4*
Cat. No.:	*B6331731*

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Executive Summary

1-(2-Ethylhexyl)-1H-pyrazol-4-amine (CAS: 1240580-12-4)[1] is a highly lipophilic heterocyclic building block of significant interest in drug discovery, lipid nanoparticle (LNP) formulation, and advanced materials science. The incorporation of a branched 2-ethylhexyl chain imparts exceptional solubility in organic solvents and lipid bilayers, while the C4-amino group serves as a versatile nucleophilic handle for subsequent coupling reactions (e.g., amide bond formation or Buchwald-Hartwig aminations).

This technical guide provides a comprehensive, self-validating methodology for the synthesis of this molecule. As an Application Scientist, I have structured this protocol not just as a sequence of steps, but as a deeply mechanistic workflow that explains the causality behind every reagent, solvent, and operational choice.

Retrosynthetic Strategy & Logical Workflow

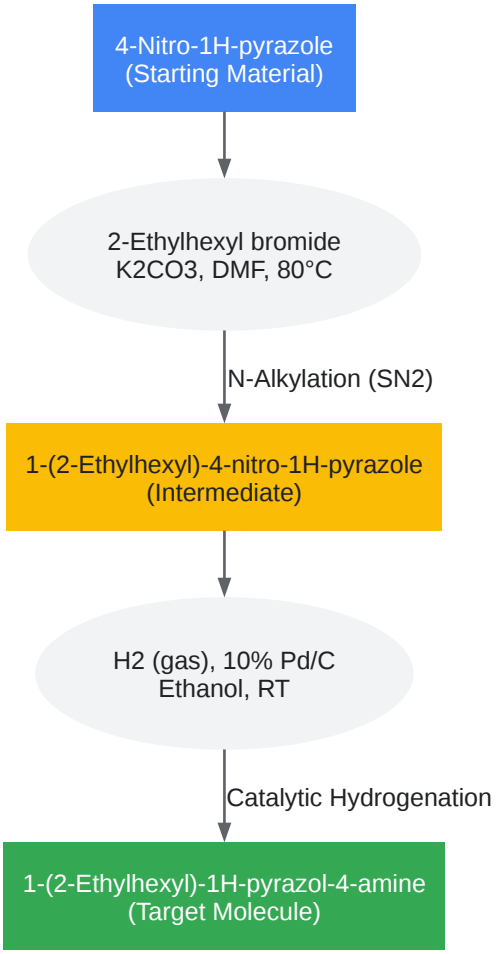
The de novo construction of N-alkyl-4-aminopyrazoles often suffers from poor regioselectivity and complex purification requirements. To ensure a scalable and regiochemically pure product,

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our strategy relies on the late-stage functionalization of a pre-formed pyrazole core[2].

The synthesis is executed in two robust stages:

- Regioselective N-alkylation of commercially available 4-nitro-1H-pyrazole.
- Chemoselective catalytic hydrogenation of the nitro group to the target primary amine.



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Fig 1. Two-stage synthetic workflow for **1-(2-Ethylhexyl)-1H-pyrazol-4-amine**.

Stage 1: Regioselective N-Alkylation

Mechanistic Causality

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The N-alkylation of 4-nitropyrazole is driven by the acidity of its N-H proton (pKa ~9.6), which is significantly lowered by the electron-withdrawing nature of the C4-nitro group. Potassium carbonate (K_2CO_3) provides the optimal basicity to quantitatively generate the nucleophilic pyrazolide anion without inducing side reactions[2].

The electrophile, 2-ethylhexyl bromide, is a primary alkyl halide but features a beta-branch (a 2-ethyl group) that introduces considerable steric hindrance, severely slowing down the S_n2 trajectory. To counteract this kinetic penalty, N,N-Dimethylformamide (DMF) is selected as the solvent. As a polar aprotic solvent, DMF poorly solvates the pyrazolide anion, thereby maximizing its nucleophilicity. Heating the reaction to 80 °C provides the necessary activation energy to overcome the steric bulk of the branched alkyl chain[2].

Experimental Protocol

- Deprotonation: Charge a clean, dry reactor with 4-nitro-1H-pyrazole (1.0 equiv) and anhydrous DMF (10 volumes). Add finely ground K_2CO_3 (1.5 equiv). Stir the suspension vigorously at room temperature for 30 minutes to ensure complete generation of the pyrazolide anion.
- Alkylation: Add 2-ethylhexyl bromide (1.2 equiv) dropwise via an addition funnel.
- Thermal Activation: Elevate the internal temperature to 80 °C and maintain stirring for 12–16 hours under a nitrogen atmosphere.
- Quench & Extraction: Cool the mixture to room temperature. Quench by pouring into crushed ice/water (30 volumes). Extract the aqueous phase with Ethyl Acetate (3 × 10 volumes).
- Purification: Wash the combined organic layers with 5% aqueous LiCl (3 × 5 volumes) followed by brine. Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield crude 1-(2-ethylhexyl)-4-nitro-1H-pyrazole.

Self-Validating System (IPC & QC)

- In-Process Control (IPC): Monitor via TLC (Hexanes/EtOAc 3:1). The starting 4-nitropyrazole is highly polar and UV-active. Successful alkylation is validated by the complete disappearance of the baseline spot and the emergence of a new, highly lipophilic (high

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) UV-active spot.

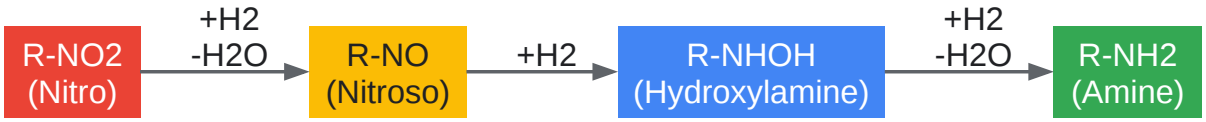
- Workup Validation: The 5% aqueous LiCl wash is a critical self-validating step; it selectively partitions residual DMF into the aqueous phase. If omitted, residual DMF will poison the Pd/C catalyst in Stage 2.

Stage 2: Chemoselective Catalytic Nitro Reduction

Mechanistic Causality

While nitro groups can be reduced using dissolving metal conditions (e.g., Fe/AcOH or $SnCl_2$), these methods generate stoichiometric heavy metal waste and complicate product isolation[3]. Because the 1-(2-ethylhexyl) moiety lacks reducible functional groups (such as alkenes, alkynes, or halogens subject to hydrogenolysis), catalytic hydrogenation using Palladium on Carbon (Pd/C) is the most elegant and chemoselective choice[4].

The Pd/C catalyst adsorbs molecular hydrogen, dissociating it into atomic hydrogen, which sequentially reduces the nitro group through nitroso and hydroxylamine intermediates to yield the primary amine[3].



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Fig 2. Sequential mechanistic pathway of Pd/C catalyzed nitro reduction to primary amine.

Experimental Protocol

- Preparation: Dissolve the crude 1-(2-ethylhexyl)-4-nitro-1H-pyrazole (1.0 equiv) in absolute ethanol (10 volumes) in a hydrogenation vessel.
- Catalyst Addition: Carefully add 10% Pd/C (0.05 equiv Pd) under a gentle stream of nitrogen. (Safety Note: Dry Pd/C is highly pyrophoric in the presence of solvent vapors).
- Hydrogenation: Purge the vessel with nitrogen (3×), followed by hydrogen gas (3×). Pressurize the vessel to 1 atm (via balloon) or up to 30 psi using a Parr shaker. Stir

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vigorously at room temperature for 4–6 hours.

- Filtration: Purge the system thoroughly with nitrogen. Filter the reaction mixture through a tightly packed pad of Celite to remove the Pd/C catalyst. Wash the filter cake with additional ethanol.

- Isolation: Concentrate the filtrate under reduced pressure to afford the target compound, **1-(2-Ethylhexyl)-1H-pyrazol-4-amine**, as a viscous oil or low-melting solid.

Self-Validating System (IPC & QC)

- In-Process Control (IPC): LC-MS monitoring is definitive. The intermediate nitro compound (

) must completely transition to the target amine (

).

- Visual/Chemical Validation: Post-reaction TLC stained with Ninhydrin reagent and heated will yield a distinct purple/brown spot. This confirms the presence of a primary amine, a feature entirely absent in the nitro precursor.

Summary of Quantitative Data

Table 1: Stoichiometry and Reaction Parameters

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Stage	Reagent / Material	Equivalents	Function	Operating Conditions
1	4-Nitro-1H-pyrazole	1.0	Starting Material	80 °C, 12-16 h
1	2-Ethylhexyl bromide	1.2	Alkylating Agent	80 °C, 12-16 h
1	Potassium Carbonate (K_2CO_3)	1.5	Base	Room Temp to 80 °C
1	N,N-Dimethylformamide (DMF)	10 vol	Polar Aprotic Solvent	N/A
2	1-(2-Ethylhexyl)-4-nitro-1H-pyrazole	1.0	Intermediate	Room Temp, 4-6 h
2	10% Palladium on Carbon (Pd/C)	0.05	Hydrogenation Catalyst	1 atm to 30 psi H_2
2	Hydrogen Gas (H_2)	Excess	Reductant	1 atm to 30 psi H_2
2	Absolute Ethanol	10 vol	Protic Solvent	N/A

Table 2: Expected Analytical and Quality Control Data

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Parameter	1-(2-Ethylhexyl)-4-nitro-1H-pyrazole (Intermediate)	1-(2-Ethylhexyl)-1H-pyrazol-4-amine (Target)
Molecular Weight	225.29 g/mol	195.31 g/mol
ESI-MS ( )	226.1	196.2
TLC Visualization	UV Active (254 nm), Ninhydrin Negative	UV Active (254 nm), Ninhydrin Positive (Purple)
^{1}H-NMR Signature	Highly deshielded pyrazole protons (~8.0-8.3 ppm)	Upfield shift of pyrazole protons (~7.1-7.4 ppm); Broad singlet for -NH_2 (~3.0-4.0 ppm)
IR Spectroscopy	Strong N-O stretch (~1530, 1350 cm^{-1})	N-H stretch (~3300-3400 cm^{-1}); Disappearance of N-O bands

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